

Application of Nickel-Yttria Composites in Solid Oxide Fuel Cells (SOFCs)

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Compound of Interest

Compound Name: *nickel;yttrium*

Cat. No.: *B13782475*

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Application Notes for Researchers and Drug Development Professionals

Solid Oxide Fuel Cells (SOFCs) are highly efficient electrochemical devices that convert the chemical energy of a fuel directly into electrical energy. The anode, or fuel electrode, plays a crucial role in this process, facilitating the oxidation of the fuel. Nickel-yttria (Ni-Y) composites, particularly Nickel-Yttria Stabilized Zirconia (Ni-YSZ), are the most extensively used anode materials in SOFCs. This is attributed to their high catalytic activity for fuel oxidation, excellent electrical conductivity, and compatibility with other cell components.^{[1][2][3]}

The Ni-YSZ cermet (ceramic-metal composite) anode is typically a porous structure. The nickel phase serves as the electronic conductor and provides the catalytic sites for the hydrogen oxidation reaction.^[2] The YSZ phase has two primary functions: it provides ionic conductivity for oxygen ions and acts as a structural support that inhibits the coarsening of Ni particles at the high operating temperatures of SOFCs (typically 600-1000°C).^[2] The interface where the nickel, YSZ, and the fuel gas meet is known as the triple-phase boundary (TPB), and it is at these sites that the electrochemical reactions predominantly occur.^[1]

Recent advancements in Ni-Y anode technology focus on improving long-term stability, tolerance to carbon deposition when using hydrocarbon fuels, and performance at intermediate temperatures.^{[2][4]} Strategies to enhance the performance of Ni-YSZ anodes include the optimization of the microstructure (e.g., porosity, particle size), the addition of catalytic promoters, and the development of novel fabrication techniques to create more extensive and

stable triple-phase boundaries.[1][2] Doping Ni-based catalysts with yttrium oxide (Y₂O₃) has been shown to increase resistance to carbon deposition and improve the reducibility of nickel oxide, thereby enhancing catalytic performance.[5]

Quantitative Data Presentation

The performance of SOFCs with Ni-Y based anodes is influenced by various factors including operating temperature, fuel composition, and fabrication method. The following table summarizes key performance metrics from various studies.

Anode Composition	Electrolyte	Cathode	Operating Temperature (°C)	Fuel	Maximum Power Density (mW/cm ²)	Degradation Rate (%/1000h)	Reference
Ni-YSZ	YSZ	GDC/PS C	650	H ₂	Not Specified	1.1 - 2.4	[6]
Ni-YSZ	YSZ	LSM+YSZ	800	H ₂	1100	Not Specified	[2]
Ni-YSZ (infiltrated)	YSZ	Not Specified	850	H ₂	50	Not Specified	[7]
Ni-SDC infiltrated 430L	YSZ	LSFSc	650	H ₂ (3% H ₂ O)	Not Specified	13	[4]
Ni-YSZ	YSZ	Not Specified	1000	H ₂ (3% H ₂ O)	Not Specified (Stable for 8000h)	Not Specified	[3]
Ni _{0.97} Co _{0.03} -YSZ	YSZ	LSCF	800	H ₂	815	Not Specified	[8]
Ni-CYSZ	YSZ	LSM	850	CH ₄ (3% H ₂ O)	Not Specified	~0.2 mV/h	[9]
Ni(BaO)/SDC	SDC	Not Specified	Not Specified	Dry CH ₄	Higher than Ni/SDC	Not Specified	[10]
Ni-supported	YSZ	LSCF	800	H ₂	470	Not Specified	[11]

Experimental Protocols

I. Fabrication of NiO-YSZ Anode Support by Tape Casting

This protocol describes a common method for fabricating a porous NiO-YSZ anode support, which is a precursor to the active Ni-YSZ anode.

Materials and Equipment:

- NiO powder
- YSZ (e.g., 8mol% Y_2O_3 -stabilized ZrO_2) powder
- Organic binder (e.g., polyvinyl butyral)
- Plasticizer (e.g., polyethylene glycol)
- Solvent (e.g., ethanol, toluene)
- Dispersant
- Ball milling machine
- Tape casting machine
- Furnace

Procedure:

- Slurry Preparation:
 1. Weigh appropriate amounts of NiO and YSZ powders (a typical composition is 50-60 wt% NiO).
 2. Add the powders, solvent, and dispersant to a ball milling jar.
 3. Ball mill the mixture for 24 hours to ensure homogeneity.

4. Add the binder and plasticizer to the slurry and continue milling for another 24 hours.
- Tape Casting:
 1. Pour the prepared slurry into the reservoir of the tape casting machine.
 2. Adjust the doctor blade to the desired thickness for the green tape.
 3. Cast the slurry onto a carrier film (e.g., Mylar).
 4. Allow the cast tape to dry in a controlled environment to evaporate the solvent.
 - Sintering:
 1. Cut the dried green tape to the desired dimensions.
 2. Place the green tape in a furnace.
 3. Heat the tape slowly to burn out the organic binder and then sinter at a high temperature (e.g., 1300-1400°C) to achieve the desired porosity and mechanical strength.[\[2\]](#)
 - Reduction (In-situ):
 1. The sintered NiO-YSZ anode is reduced to Ni-YSZ in the SOFC assembly by exposing it to the fuel (e.g., hydrogen) at high temperatures.[\[12\]](#)

II. Electrochemical Testing of an SOFC with a Ni-YSZ Anode

This protocol outlines the general procedure for evaluating the performance of a single SOFC.

Materials and Equipment:

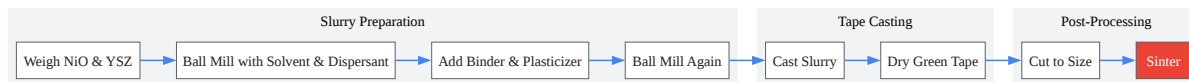
- Fabricated SOFC button cell (Ni-YSZ anode, YSZ electrolyte, cathode)
- Test station with a furnace capable of reaching >800°C
- Gas supply and mass flow controllers (for fuel and oxidant)

- Potentiostat/Galvanostat for electrochemical measurements
- Computer with data acquisition software

Procedure:

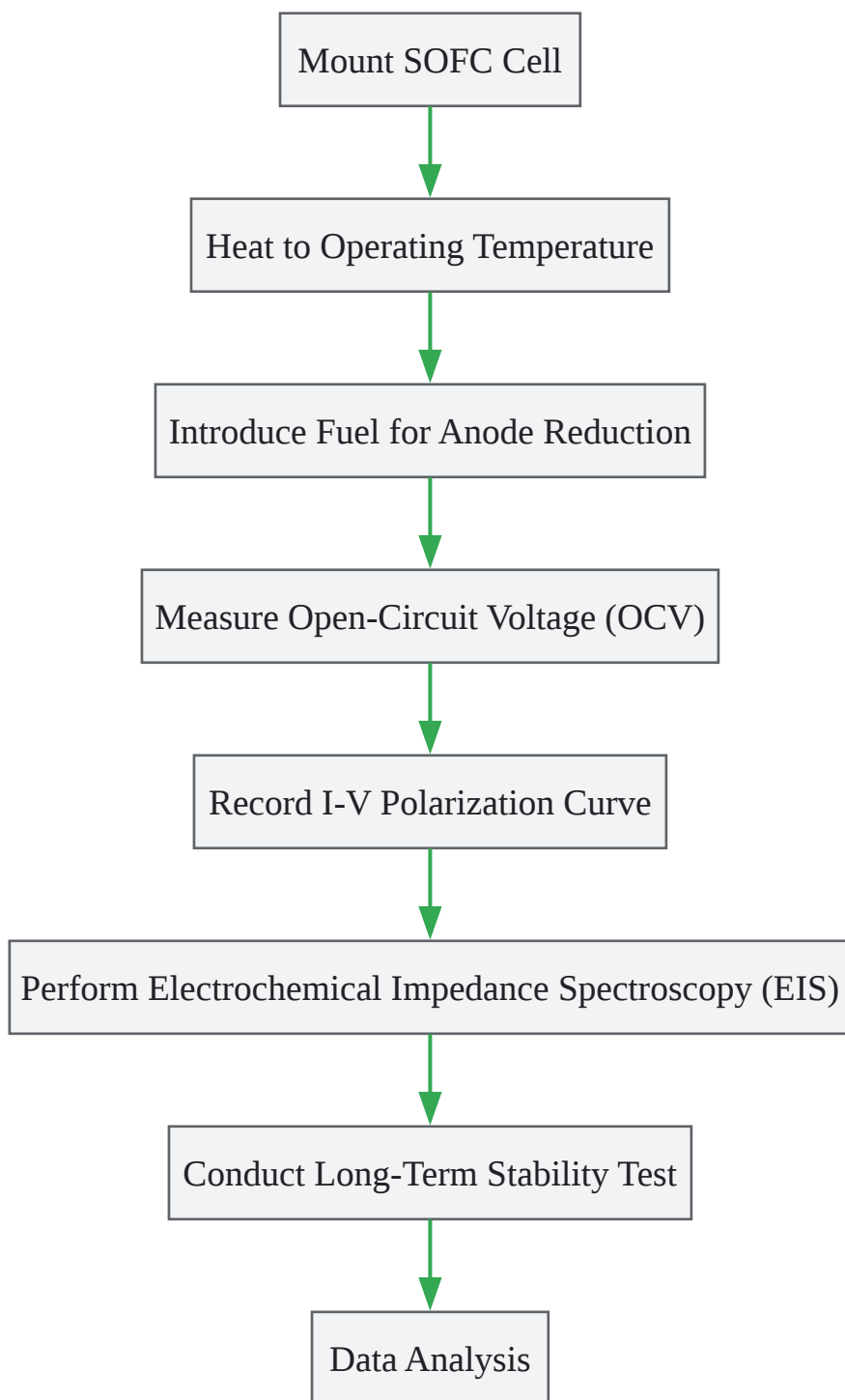
- Cell Mounting:
 1. Mount the SOFC button cell in the test rig, ensuring a good seal to separate the fuel and oxidant streams.
 2. Connect the current collectors (e.g., platinum or nickel mesh) to the anode and cathode.
- Heating and Reduction:
 1. Heat the cell to the desired operating temperature (e.g., 800°C) in an inert atmosphere or with air on the cathode side.
 2. Once at temperature, introduce the fuel gas (e.g., humidified hydrogen) to the anode side to reduce the NiO to Ni.
- Performance Measurement:
 1. Open-Circuit Voltage (OCV): Measure the voltage across the cell with no current flowing. This should be close to the theoretical Nernst potential.
 2. Polarization (I-V) Curves: Sweep the current from zero to a maximum value and record the corresponding cell voltage to determine the power output. The maximum power density can be calculated from this data.
 3. Electrochemical Impedance Spectroscopy (EIS): Apply a small AC signal over a range of frequencies to measure the impedance of the cell. This technique helps to distinguish between different sources of polarization losses (ohmic, activation, and concentration).[\[13\]](#)
[\[14\]](#)
 4. Long-Term Stability Test: Operate the cell at a constant current density for an extended period (e.g., 100-1000 hours) and monitor the voltage degradation over time.[\[6\]](#)[\[15\]](#)

Visualizations



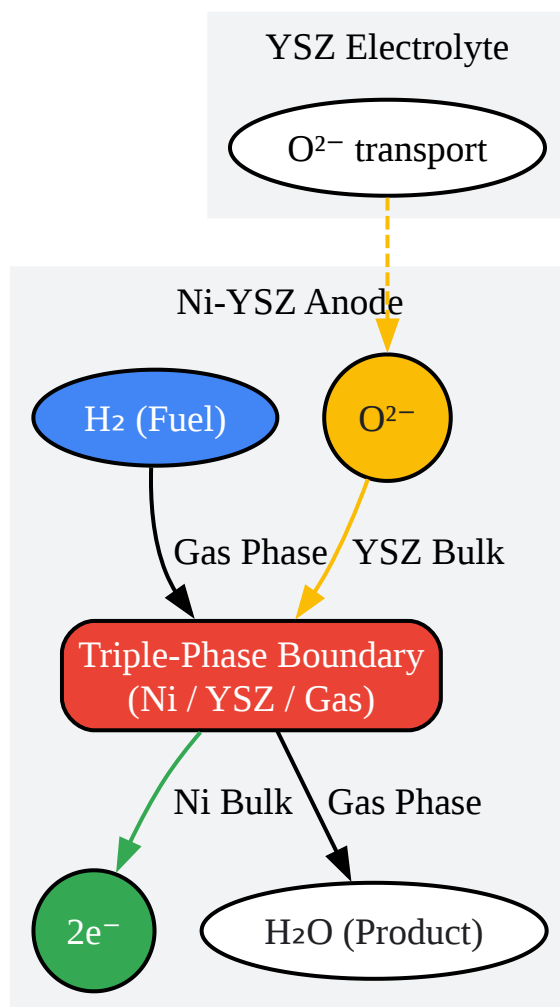
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Anode Fabrication Workflow



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SOFC Electrochemical Testing Workflow



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Electrochemical Reactions at the Ni-YSZ Anode

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References

- 1. researchgate.net [researchgate.net]
- 2. nfml.yonsei.ac.kr [nfml.yonsei.ac.kr]

- 3. tohoku.elsevierpure.com [tohoku.elsevierpure.com]
- 4. alumni.soe.ucsc.edu [alumni.soe.ucsc.edu]
- 5. pubs.acs.org [pubs.acs.org]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. mdpi.com [mdpi.com]
- 10. Frontiers | Anodic Performance of BaO-Added Ni/SDC for Solid Oxide Fuel Cell Fed With Dry CH₄ [frontiersin.org]
- 11. researchgate.net [researchgate.net]
- 12. m.youtube.com [m.youtube.com]
- 13. researchgate.net [researchgate.net]
- 14. mdpi.com [mdpi.com]
- 15. Microstructure and long-term stability of Ni-YSZ anode supported fuel cells: a review [materialsutures.org]
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